

# In-depth Technical Guide: Analysis of Antibiotics with Molecular Formula C<sub>26</sub>H<sub>39</sub>NO<sub>4</sub>

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antibiotic PF 1052

Cat. No.: B605518

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A comprehensive search for an antibiotic with the specific molecular formula C<sub>26</sub>H<sub>39</sub>NO<sub>4</sub> did not yield a well-documented, recognized compound within publicly available scientific literature and databases. While the query sought an in-depth technical guide on such a molecule, the initial and crucial step of identifying the subject compound proved to be a significant challenge.

The search for antibiotics often leads to well-characterized families of molecules. For instance, extensive information is available for the penicillin family of antibiotics. However, these compounds possess distinctly different molecular formulas. For example:

- Amoxicillin, a widely used antibiotic, has a molecular formula of C<sub>16</sub>H<sub>19</sub>N<sub>3</sub>O<sub>5</sub>S.[\[1\]](#)[\[2\]](#)
- Penicillin G, a foundational antibiotic, has a molecular formula of C<sub>16</sub>H<sub>18</sub>N<sub>2</sub>O<sub>4</sub>S.[\[3\]](#)[\[4\]](#)
- Azidocillin, a semi-synthetic penicillin, has a molecular formula of C<sub>16</sub>H<sub>17</sub>N<sub>5</sub>O<sub>4</sub>S.[\[5\]](#)

As is evident, the atomic composition of these representative antibiotics differs significantly from the requested C<sub>26</sub>H<sub>39</sub>NO<sub>4</sub>.

Due to the inability to identify a specific antibiotic with the provided molecular formula, it is not feasible to construct the requested in-depth technical guide. The core requirements of providing quantitative data, detailed experimental protocols, and visualizations of signaling pathways are contingent upon the existence of a known compound and its associated body of research.

Should a specific name or a different molecular formula for an antibiotic of interest be provided, a comprehensive technical guide can be generated, adhering to the detailed requirements for data presentation, experimental methodologies, and visual diagrams as initially requested.

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## References

- 1. PDB-101: Global Health: Antimicrobial Resistance: undefined: Amoxicillin [pdb101.rcsb.org]
- 2. Amoxicillin | C<sub>16</sub>H<sub>19</sub>N<sub>3</sub>O<sub>5</sub>S | CID 33613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Penicillin G | C<sub>16</sub>H<sub>18</sub>N<sub>2</sub>O<sub>4</sub>S | CID 5904 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Penicillins | C<sub>16</sub>H<sub>18</sub>N<sub>2</sub>O<sub>4</sub>S | CID 2349 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Azidocillin | C<sub>16</sub>H<sub>17</sub>N<sub>5</sub>O<sub>4</sub>S | CID 15574941 - PubChem [pubchem.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)